

# preparing MG 149 stock solutions and storage conditions

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## Compound of Interest

Compound Name: MG 149

Cat. No.: B609011

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## Application Notes and Protocols for MG-149

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions and outline the appropriate storage conditions for the histone acetyltransferase (HAT) inhibitor, MG-149. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

## Chemical and Physical Properties

MG-149 is a selective inhibitor of the MYST family of histone acetyltransferases, specifically targeting Tip60 (KAT5) and MOF (KAT8).<sup>[1][2][3][4]</sup> It functions as a competitive inhibitor with respect to Acetyl-CoA.<sup>[1][5]</sup> Understanding the fundamental properties of MG-149 is essential for its proper handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>28</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	340.46 g/mol	<a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	1243583-85-8	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to beige powder	
Purity	≥98% (HPLC)	

## Solubility

The solubility of MG-149 varies across different solvents. It is crucial to select the appropriate solvent to achieve the desired stock solution concentration.

Solvent	Solubility	Source
DMSO	≥114 mg/mL	<a href="#">[7]</a> <a href="#">[8]</a>
30 mg/mL	<a href="#">[4]</a>	
2 mg/mL (clear solution)		
DMF	30 mg/mL	<a href="#">[4]</a>
Ethanol	≥30.5 mg/mL	<a href="#">[7]</a> <a href="#">[8]</a>
50 mg/mL		
Water	Insoluble	<a href="#">[7]</a> <a href="#">[8]</a>
Ethanol:PBS (pH 7.2) (1:3)	0.25 mg/mL	<a href="#">[4]</a>

## Experimental Protocols

### Preparation of a 10 mM MG-149 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of MG-149 using dimethyl sulfoxide (DMSO) as the solvent.

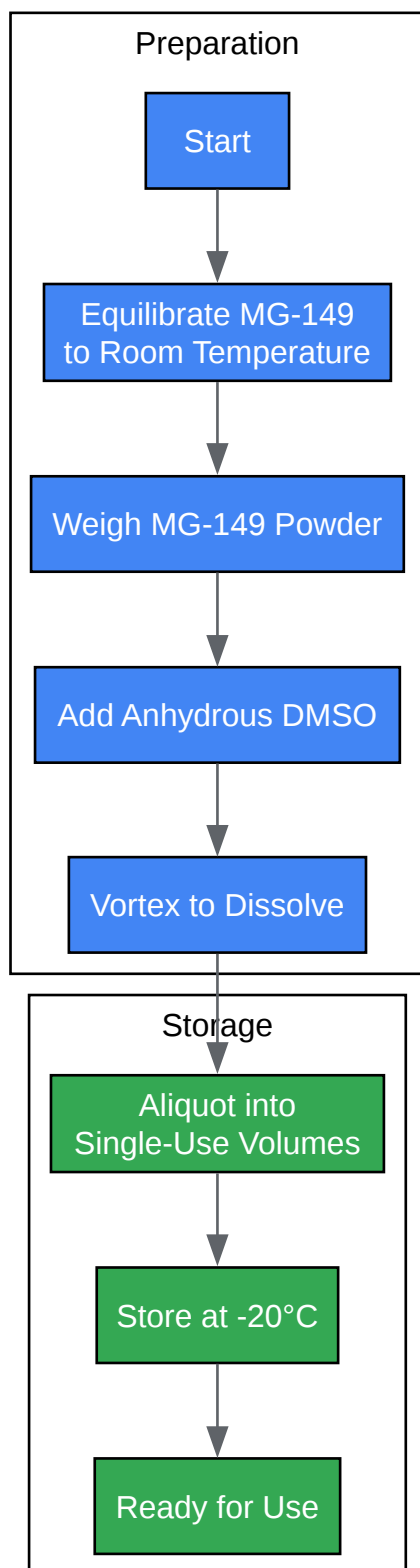
**Materials:**

- MG-149 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Vortex mixer
- Calibrated micropipettes
- Analytical balance

**Procedure:**

- **Equilibrate MG-149:** Allow the vial of MG-149 powder to reach room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh out the desired amount of MG-149 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.405 mg of MG-149 (Molecular Weight = 340.46 g/mol ).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the MG-149 powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for long-term storage. Some sources also suggest storage at 2-8°C for shorter durations.

## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing MG-149 stock solution.

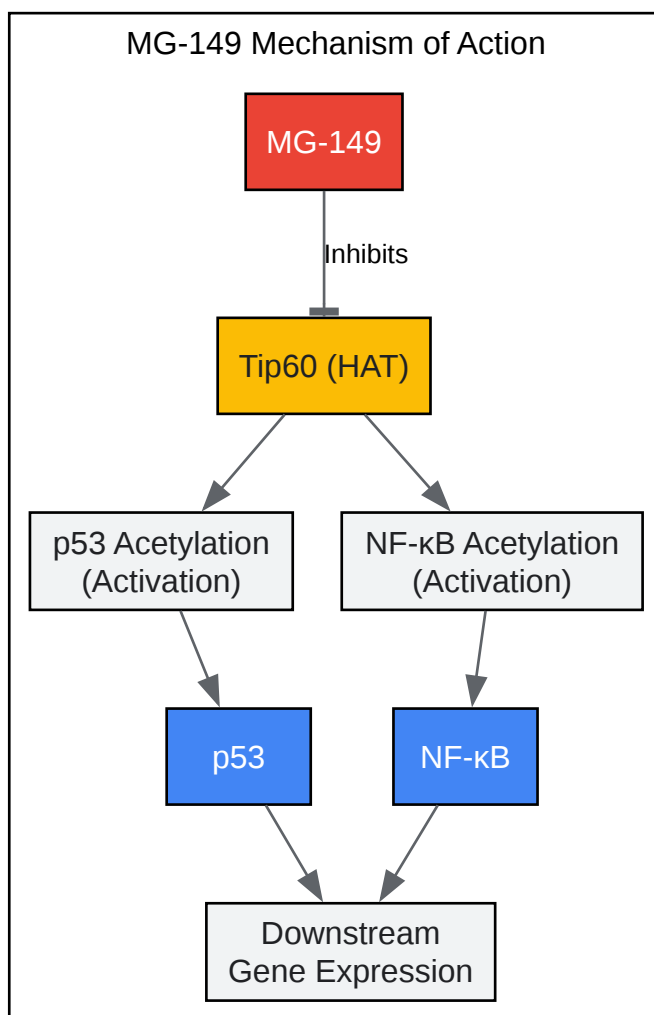
## Storage Conditions

Proper storage of MG-149 is critical to maintain its stability and activity.

- Solid Form: Store the powdered form of MG-149 at -20°C, protected from light and moisture.
- Stock Solutions: Aliquoted stock solutions in DMSO should be stored at -20°C.[7][8] Avoid repeated freeze-thaw cycles. For short-term use, some suppliers suggest storage at 2-8°C.

## Signaling Pathways

MG-149 has been shown to inhibit the p53 and NF-κB signaling pathways.[4] This is likely due to its inhibition of Tip60, a histone acetyltransferase that plays a crucial role in the acetylation and activation of these transcription factors.



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Caption: Inhibition of p53 and NF- $\kappa$ B pathways by MG-149.

## Safety Precautions

- Handle MG-149 in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

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## References

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